

Detecting Levamisole in Biological Samples: Application Notes and Protocols

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Compound of Interest

Compound Name: *levamine*
CAS No.: *143243-75-8*
Cat. No.: *B1175041*

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Introduction

Levamisole, an anthelmintic agent, has seen a resurgence in clinical and forensic interest due to its widespread use as an adulterant in cocaine.^{[1][2][3]} Its abuse is associated with severe adverse health effects, including agranulocytosis and vasculitis, making its sensitive and accurate detection in biological samples crucial for both clinical diagnostics and toxicological screening.^{[1][3][4]} This document provides detailed application notes and protocols for the detection of levamisole in various biological matrices, including plasma, urine, and tissue samples. The methodologies covered include High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantitative Data Summary

The following tables summarize the performance characteristics of various analytical methods for the detection of levamisole in different biological samples.

Table 1: Performance of HPLC Methods for Levamisole Detection

Biological Matrix	Detection Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery	Reference
Plasma	HPLC-UV	21 ng/mL	72 ng/mL	73.1%	[5]
Plasma	HPLC-UV	-	-	73.62%	[6]

Table 2: Performance of GC-MS Methods for Levamisole Detection

Biological Matrix	Detection Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery	Reference
Urine	GC-MS	1 ng/mL	-	-	[1]
Animal Liver	GC-MS	-	5 µg/kg	-	[4]

Table 3: Performance of LC-MS/MS Methods for Levamisole Detection

| Biological Matrix | Detection Method | Limit of Detection (LOD) | Limit of Quantification (LOQ) | Linearity Range | Recovery | Reference | | --- | --- | --- | --- | --- | --- | | Human Plasma | LC-MS/MS | - | 0.1 ng/mL | 0.1-30 ng/mL | - | [7] | | Human Plasma | LC-MS/MS | 0.85 ng/mL | - | 1-500 ng/mL | - | [8] | | Human Plasma | LC-MS/MS | - | 0.1 µg/L | - | - | [9] | | Urine | LC-MS/MS | 0.5 ng/mL | - | 5-2500 ng/mL | >95.8% | [10] | | Urine | LC-MS/MS | - | 1 µg/L | - | - | [9] | | Poultry Muscle | LC-MS/MS | 0.04-0.30 µg/kg | 0.12-0.80 µg/kg | LOQ to 25 µg/kg | 86.77–96.94% | [11] | | Animal Tissues | LC-MS/MS | - | 2 µg/kg | - | >75.0% | [4] | | Poultry & Livestock Products | LC-MS/MS | - | 0.005 µg/g | 0.5-25 ng/mL | 84.8%-110.1% | [12] |

Experimental Protocols

High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for Plasma Samples

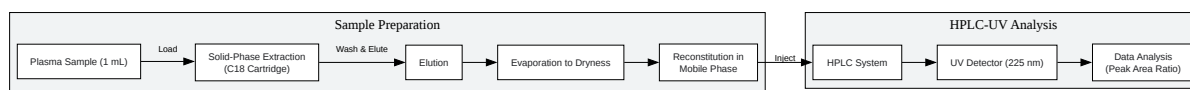
This protocol is based on the method described by Vandamme et al. for the quantification of levamisole in plasma.^[5]

a. Sample Preparation (Solid-Phase Extraction)

- Condition a reverse-phase C18 cartridge by washing with methanol followed by water.
- Load 1 mL of plasma sample onto the conditioned C18 cartridge.
- Wash the cartridge with water to remove interfering substances.
- Elute levamisole with an appropriate organic solvent (e.g., methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for HPLC analysis.

b. HPLC-UV Analysis

- Column: C18 column (e.g., Nova-pak or Puresil)^[5]
- Mobile Phase: A suitable mixture of an aqueous buffer and an organic solvent (e.g., phosphate buffer and methanol)^[7]
- Flow Rate: Typically 1 mL/min
- Detection: UV absorbance at 225 nm^{[5][6]}
- Internal Standard: Quinine^[5]
- Quantification: Based on the peak area ratio of levamisole to the internal standard.



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Caption: Workflow for levamisole detection in plasma by HPLC-UV.

Gas Chromatography-Mass Spectrometry (GC-MS) for Urine Samples

This protocol is adapted from the method validated for the determination of levamisole in urine. [\[1\]](#)

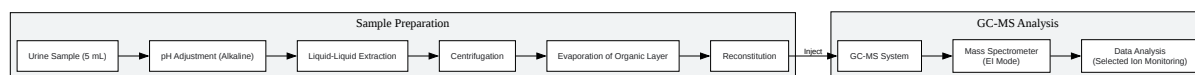
a. Sample Preparation (Liquid-Liquid Extraction)

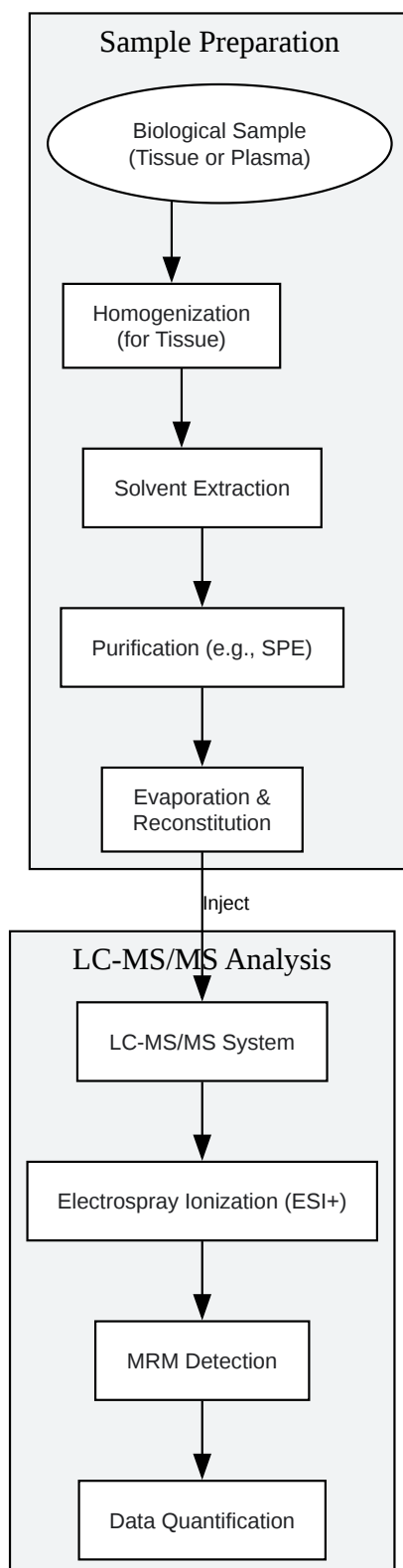
- To 5 mL of urine, add an internal standard.
- Adjust the pH of the sample to alkaline conditions (e.g., using sodium hydroxide) to convert levamisole to its free base form.[\[13\]](#)
- Add an organic extraction solvent (e.g., a mixture of hexane and isoamyl alcohol).
- Vortex the mixture to facilitate the extraction of levamisole into the organic phase.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness.
- Derivatize the residue if necessary, although direct analysis is common.
- Reconstitute the residue in a suitable solvent for GC-MS injection.

b. GC-MS Analysis

- GC Column: A non-polar or medium-polarity capillary column.
- Injector Temperature: 250°C[\[13\]](#)
- Oven Temperature Program: A gradient temperature program to ensure good separation.
- Carrier Gas: Helium.

- MS Detector: Operated in electron ionization (EI) mode.
- Monitored Ions: Characteristic fragments of levamisole, such as m/z 204 (quantitative ion), 176, and 148.^[4]





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- To cite this document: BenchChem. [Detecting Levamisole in Biological Samples: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1175041/docs#detecting-levamisole-in-biological-samples-application-notes-and-protocols]

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